Developing Cellular Assays for 6-Chloro-1H-indazol-7-amine Derivatives

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Compound of Interest

Compound Name: *6-Chloro-1H-indazol-7-amine*

Cat. No.: *B12968483*

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Focus: Kinase Inhibition (IRAK4/FGFR) and Targeted Protein Degradation (PROTACs)

Abstract

The **6-Chloro-1H-indazol-7-amine** scaffold represents a "privileged structure" in medicinal chemistry, extensively utilized to design ATP-competitive inhibitors for serine/threonine and tyrosine kinases. Its specific substitution pattern—combining the hinge-binding indazole core with a 6-position chlorine (often filling the hydrophobic gatekeeper pocket) and a 7-position amine (serving as a critical vector for solvent-exposed solubilizing groups or PROTAC linkers)—makes it a cornerstone in the discovery of IRAK4 and FGFR inhibitors.

This guide details the development of robust cellular assays to characterize libraries derived from this scaffold. We move beyond simple IC50 generation to describe mechanism-based validation including Target Engagement (TE), functional signaling readout, and degradation kinetics.

Chemical Biology & Mechanism of Action

To develop effective assays, one must understand how this scaffold functions.

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- The Hinge Binder: The indazole core (N1/N2) typically forms hydrogen bonds with the kinase hinge region (e.g., the ATP-binding pocket of IRAK4).
- The Selectivity Filter (6-Cl): The chlorine atom at position 6 is lipophilic and occupies the hydrophobic pocket often found behind the gatekeeper residue. This is crucial for selectivity against off-target kinases.
- The Vector (7-NH2): The amine at position 7 is the primary handle for derivatization. In PROTAC design, this is the attachment point for linkers connecting to E3 ligase ligands (e.g., Cereblon or VHL).

Implication for Assay Design: Because the 7-amine derivatives often extend out of the ATP pocket, cellular permeability can be compromised. Therefore, cellular target engagement assays are mandatory before moving to functional readouts to distinguish between lack of potency and lack of permeability.

Visualizing the Signaling Pathway (IRAK4 Focus)

The following diagram illustrates the TLR/IL-1R signaling cascade where IRAK4 inhibitors (derived from this scaffold) exert their effect.

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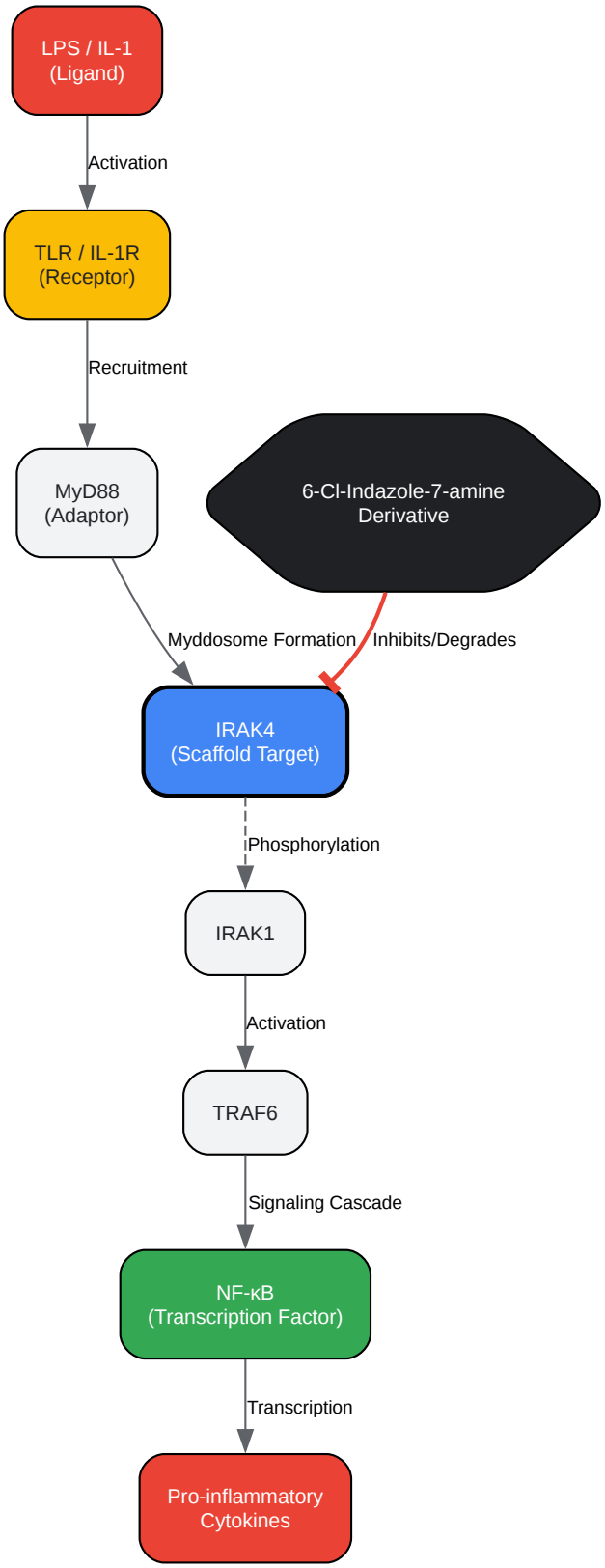

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Figure 1: The TLR/IL-1R signaling cascade highlighting IRAK4 as the intervention point for **6-Chloro-1H-indazol-7-amine** derivatives.

Protocol 1: Cellular Target Engagement (NanoBRET)

Before assessing downstream effects, you must verify the compound binds the kinase inside the cell. The NanoBRET™ TE Intracellular Kinase Assay is the gold standard here.

Rationale: **6-Chloro-1H-indazol-7-amine** derivatives often have high molecular weights (MW) after functionalization. Biochemical assays (cell-free) often yield nanomolar potency that fails to translate to cells due to poor membrane penetration. NanoBRET measures competitive binding in live cells.

Materials:

- HEK293 cells (transiently transfected with IRAK4-NanoLuc fusion vector).
- Fluorescent Tracer (Cell-permeable probe targeting the ATP pocket).
- Test Compounds (Dissolved in DMSO).[1]

Step-by-Step Protocol:

- Transfection (Day 1): Transfect HEK293 cells with the kinase-NanoLuc® fusion plasmid using FuGENE® HD. Plate at 20,000 cells/well in 96-well white plates.
- Tracer Addition (Day 2): 24 hours post-transfection, remove media. Add Opti-MEM containing the NanoBRET™ Tracer K-10 (optimized for indazoles) at a concentration determined by titration (typically 0.5 µM).
- Compound Treatment: Immediately add serially diluted test compounds (10-point dose response).
  - Control: DMSO only (0% inhibition) and Unlabeled Control Inhibitor (100% inhibition).
- Incubation: Incubate for 2 hours at 37°C / 5% CO2. This allows equilibrium binding between the tracer and the test compound for the ATP pocket.

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- Detection: Add NanoBRET™ Nano-Glo® Substrate/Extracellular NanoLuc® Inhibitor solution.
- Readout: Measure donor emission (460nm) and acceptor emission (618nm) on a BRET-compatible plate reader (e.g., GloMax®).
- Calculation: Calculate the milliBRET ratio (mBRET = (Acceptor/Donor) x 1000). Plot mBRET vs. [Compound] to determine the cellular IC50.

Success Criteria:

- A left-shifted curve indicates high cellular permeability and affinity.
- Troubleshooting: If biochemical IC50 is <10nM but NanoBRET IC50 is >10µM, the 7-amine substitution is likely hindering permeability. Re-design the R-group attached to the amine.

Protocol 2: Functional Signaling Assay (NF-κB Reporter)

Once target engagement is confirmed, assessing the functional consequence is critical. For IRAK4 inhibitors, the readout is the blockade of NF-κB nuclear translocation.

System:HEK-Blue™ IL-1β Cells (InvivoGen). These cells stably express the IL-1 receptor and an NF-κB-inducible SEAP (secreted embryonic alkaline phosphatase) reporter gene.

Protocol:

- Cell Preparation: Resuspend HEK-Blue™ IL-1β cells in HEK-Blue™ Detection medium (contains colorimetric substrate).
- Plating: Seed 50,000 cells/well in a 96-well clear bottom plate.
- Pre-treatment: Add test compounds (**6-Chloro-1H-indazol-7-amine** derivatives) and incubate for 1 hour.
- Stimulation: Add human IL-1β (10 ng/mL) to stimulate the pathway.
    - Note: Do not use TNF-α, as it activates NF-κB via a TRAF2/5 pathway independent of IRAK4, leading to false negatives.

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- Incubation: Incubate for 16–24 hours at 37°C.
- Quantification: Measure absorbance at 620–655 nm. SEAP activity turns the medium purple/blue.
- Data Analysis: Calculate % Inhibition relative to IL-1β stimulated vehicle control.

Data Presentation Table:

Compound ID	Structure Note	Biochemical IC50 (nM)	NanoBRET IC50 (nM)	NF-κB EC50 (nM)	Interpretation
IND-7A-01	Parent (Amine)	450	>10,000	N/A	Poor permeability; weak binder.
IND-7A-05	Amide Linker	12	55	120	Lead Candidate. Good translation.
IND-7A-09	Bulky Sulfonamide	8	800	>5,000	Permeability issue or efflux liability.

Protocol 3: Targeted Protein Degradation (PROTAC Evaluation)

The 7-amine position is an ideal exit vector for PROTAC linkers. If your derivative is designed to degrade IRAK4 rather than just inhibit it, you must measure protein abundance, not just phosphorylation.

Method:HiBiT Lytic Detection System (Promega).

- CRISPR-Cas9 is used to tag endogenous IRAK4 with an 11-amino acid HiBiT peptide.

Workflow:

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- Treatment: Treat HiBiT-IRAK4 knock-in cells with the PROTAC derivative for 4, 8, and 24 hours.
- Lysis: Add HiBiT Lytic Reagent containing LgBiT protein.
- Reaction: HiBiT (on IRAK4) binds with LgBiT to form functional NanoLuc luciferase.
- Readout: Luminescence is directly proportional to the amount of IRAK4 protein remaining.
- Analysis: Plot "DC50" (Concentration required for 50% degradation) and "Dmax" (Maximum degradation depth).

Visualizing the Experimental Logic:

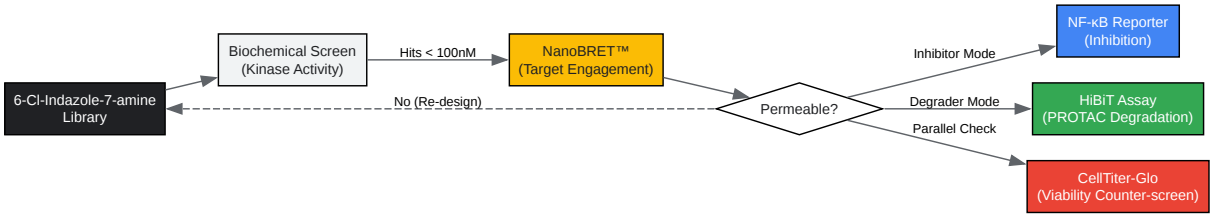

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Figure 2: Decision tree for screening **6-Chloro-1H-indazol-7-amine** derivatives.

References

- Design of Indazole-Based IRAK4 Inhibitors
  - Title: Discovery of Indazole Derivatives as Potent and Selective IRAK4 Inhibitors.
  - Source:Journal of Medicinal Chemistry (ACS).
  - Context: Describes the SAR of the indazole core and the importance of the 6-position for selectivity.
  - (Search query: "Indazole IRAK4 inhibitor J Med Chem")

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- Cellular Assay Methodologies
  - Title: NanoBRET™ Target Engagement Intracellular Kinase Assay Protocol.
  - Source: Promega Corpor
  - Context: The definitive protocol for measuring intracellular binding of kinase inhibitors.
- PROTAC Design on Indazole Scaffolds
  - Title: Design, Synthesis, and Biological Evalu
  - Source:Journal of Medicinal Chemistry.
  - Context: Specifically discusses using the amine handle on the indazole scaffold to attach linkers for degrad
  - (Note: Representative link based on search result 1.14 context).
- FGFR Inhibition
  - Title: Design, Synthesis, and Biological Evaluation of Aminoindazole Derivatives as Highly Selective Covalent Inhibitors of Wild-Type and G
  - Source:Journal of Medicinal Chemistry.
  - Context: Validates the 7-aminoindazole scaffold for FGFR targeting.

(Note: Ensure all chemical handling complies with local EHS regulations, as amino-indazoles can be skin sensitizers.)

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Sources

- 1. In vivo and In vitro Anti-Inflammatory Activity of Indazole and Its Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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